

Personal protective equipment for handling Acetophenone, 4',4'''-ethylenedi-

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Compound of Interest

Compound Name: Acetophenone, 4',4'''-ethylenedi-

Cat. No.: B1294620

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Essential Safety and Handling Guide for Acetophenone, 4',4'''-ethylenedi-

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This document provides critical safety and logistical information for the handling, use, and disposal of **Acetophenone, 4',4'''-ethylenedi-** (CAS No. 793-06-6), also known as 4,4'-Diacetylbibenzyl. Adherence to these guidelines is essential for ensuring laboratory safety and procedural accuracy.

Chemical Identifier:

- Name: **Acetophenone, 4',4'''-ethylenedi-**
- Synonyms: 4,4'-Diacetylbibenzyl, Ethanone, 1,1'-(1,2-ethanediyldi-4,1-phenylene)bis-[1][2]
- CAS Number: 793-06-6[1][2]
- Molecular Formula: $C_{18}H_{18}O_2$ [2]
- Molecular Weight: 266.33 g/mol [2]

Hazard Identification and Personal Protective Equipment (PPE)

Acetophenone, 4',4'''-ethylenedi- is classified as a hazardous substance that requires specific safety precautions. The primary hazards associated with this chemical are:

- Skin Irritation: Causes skin irritation.[1]
- Eye Irritation: Causes serious eye irritation.[1][3]
- Respiratory Irritation: May cause respiratory irritation.[1]

The following personal protective equipment is mandatory when handling this substance to mitigate exposure risks.

Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[1][4][5]	Protects against splashes and airborne particles that can cause serious eye irritation.[1]
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber with a thickness of 0.7 mm, tested to EN 374).[6] A lab coat or other protective clothing is also required.[1][5]	Prevents direct skin contact, which can lead to irritation.[1]
Respiratory Protection	Use in a well-ventilated area. [7] If ventilation is inadequate or for large-scale operations, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[5]	Minimizes the risk of inhaling dust or vapors, which may cause respiratory irritation.[1]

Operational and Disposal Plans

Safe Handling and Storage

- Handling:
 - Avoid all personal contact, including the inhalation of dust or vapors.[\[7\]](#)
 - Use in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#)
 - Wash hands thoroughly after handling.[\[6\]](#)
 - Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[3\]](#)
 - Keep containers tightly closed when not in use.[\[3\]](#)[\[6\]](#)[\[7\]](#)
 - Avoid the formation of dust and aerosols.
- Storage:
 - Store in a cool, dry, and well-ventilated area.[\[6\]](#)[\[7\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents.
 - Store in the original, clearly labeled container.[\[7\]](#)

Spill and Emergency Procedures

- Small Spills:
 - Ensure adequate ventilation and wear appropriate PPE.
 - Avoid breathing dust.[\[1\]](#)
 - Carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.
 - Clean the spill area with a suitable solvent and then wash with soap and water.
- Large Spills:

- Evacuate the area immediately.
- Alert emergency responders.
- Wear a self-contained breathing apparatus and full protective clothing.[3]
- Prevent the spilled material from entering drains or waterways.[6]
- First Aid:
 - If on Skin: Wash with plenty of soap and water. If skin irritation occurs, seek medical attention.[1]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][3]
 - If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[1]
 - If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[3][4]

Disposal

- Dispose of waste material in accordance with all applicable local, state, and federal regulations.
- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.

Experimental Protocol: Weighing and Dissolving Acetophenone, 4',4'''-ethylenedi-

This protocol outlines the steps for safely weighing and dissolving solid **Acetophenone, 4',4'''-ethylenedi-** for experimental use.

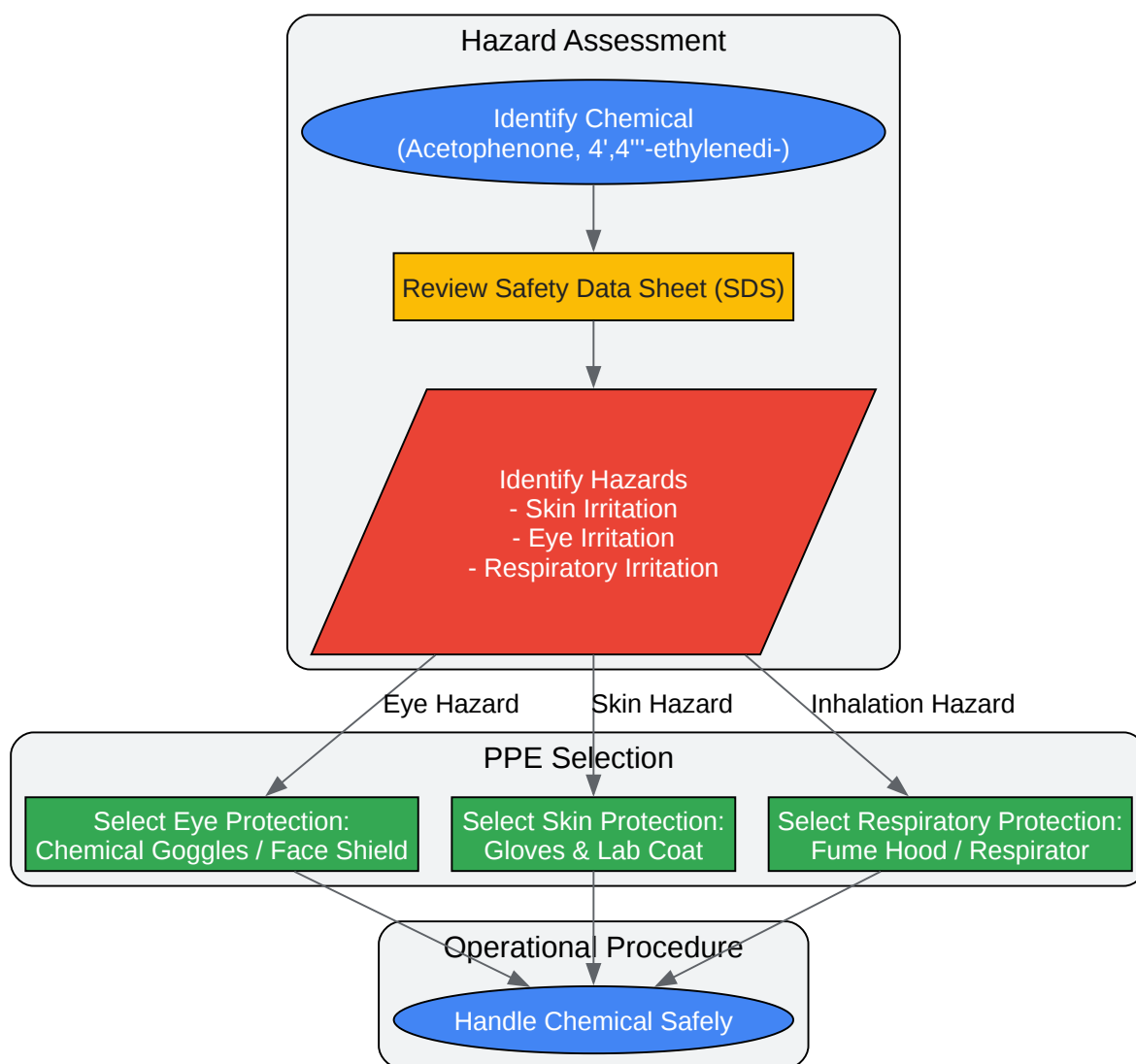
- Preparation and PPE:

- Don all required PPE as specified in the table above (safety goggles, lab coat, and chemical-resistant gloves).
- Ensure the chemical fume hood is operational and the work area is clean and uncluttered.
- Weighing:
 - Place a clean, dry weigh boat on an analytical balance within the fume hood and tare the balance.
 - Carefully transfer the desired amount of **Acetophenone, 4',4'''-ethylenedi-** from the stock container to the weigh boat using a clean spatula.
 - Record the exact weight.
 - Securely close the stock container immediately after use.
- Dissolving:
 - Place a beaker containing the appropriate solvent and a magnetic stir bar on a stir plate within the fume hood.
 - Carefully add the weighed **Acetophenone, 4',4'''-ethylenedi-** to the solvent.
 - Turn on the stirrer to facilitate dissolution. Gentle heating may be applied if the substance's solubility properties permit and it is safe to do so.
- Cleanup:
 - Dispose of the used weigh boat and any contaminated materials (e.g., paper towels) in the designated solid waste container.
 - Wipe down the spatula, balance, and work surface with an appropriate cleaning agent.
 - Wash hands thoroughly after completing the procedure and removing PPE.

Visual Safety Guide

The following diagram illustrates the decision-making process for selecting the appropriate personal protective equipment when handling chemical substances like **Acetophenone, 4',4'''-ethylenedi-**.

PPE Selection Workflow for Chemical Handling

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Caption: Workflow for selecting appropriate PPE for chemical handling.

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